

Handling and Storage of Isradipine-d3: A Technical Guide

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Compound of Interest

Compound Name: Isradipine-d3

Cat. No.: B602481

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential handling and storage protocols for **Isradipine-d3**, a deuterated analog of the dihydropyridine calcium channel blocker, Isradipine. Given the limited availability of data specific to the deuterated form, this document leverages information from its non-deuterated counterpart, Isradipine, to establish safe and effective laboratory practices. **Isradipine-d3** is often utilized as an internal standard in pharmacokinetic studies due to its similar chemical properties and distinct mass.

General Information

Property	Value
Chemical Name	4-(4-Benzofurazanyl)-1,4-dihydro-2,6-dimethyl-3,5-pyridinedicarboxylic Acid Methyl-d3 1-Methylethyl Ester
Synonyms	Isrodipine-d3, PN-200-110-d3, Clivoten-d3, DynaCirc-d3, Esradin-d3, Lomir-d3, Prescal-d3
Molecular Formula	C ₁₉ H ₁₈ D ₃ N ₃ O ₅
Molecular Weight	374.41 g/mol (approx.)
CAS Number	1189959-59-8[1]

Storage and Stability

Proper storage is critical to maintain the integrity and stability of **Isradipine-d3**. The following guidelines are based on recommendations for Isradipine.

Condition	Recommendation	Rationale
Temperature	Store at room temperature or refrigerated.[2]	Stability testing indicates that the product can be shipped without cooling measures.[3] Long-term storage at controlled room temperature or under refrigeration is recommended to ensure stability.
Light	Protect from light.	Isradipine is known to be photo-unstable.[4] Exposure to light can lead to degradation.
Air	Store in a tightly sealed container.	Minimizes exposure to moisture and atmospheric contaminants.

Handling and Safety Precautions

Isradipine is classified as toxic if swallowed and may cause damage to organs through prolonged or repeated exposure.[5] It is also very toxic to aquatic life with long-lasting effects.[5] Researchers should adhere to the following safety protocols.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles.[2]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[2]
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[2] If dust is generated, use a particle filter.

Engineering Controls:

- Ensure adequate ventilation in areas where **Isradipine-d3** is handled.[6]
- Avoid the formation of dust.[2]

Hygiene Measures:

- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke when using this product.[5]
- Avoid release to the environment.[5]

Solubility Data

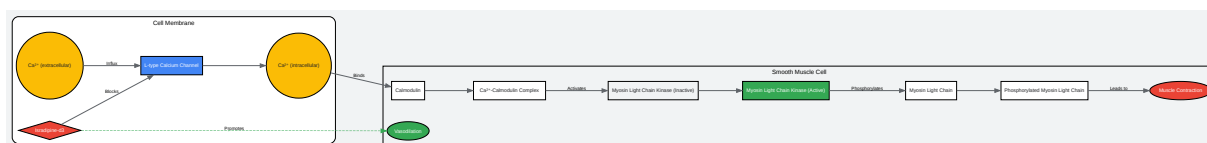
The solubility of Isradipine provides a strong indication of the expected solubility for **Isradipine-d3**.

Solvent	Maximum Concentration (mg/mL)	Maximum Concentration (mM)
DMSO	18.57	50
Ethanol	7.43	20

Data is for Isradipine and is based on a molecular weight of 371.39 g/mol .

Mechanism of Action: L-type Calcium Channel Blockade

Isradipine, and by extension **Isradipine-d3**, functions as a potent and selective L-type voltage-gated calcium channel blocker.[3] It primarily exerts its effects on vascular smooth muscle, leading to vasodilation and a reduction in blood pressure.[7][8]

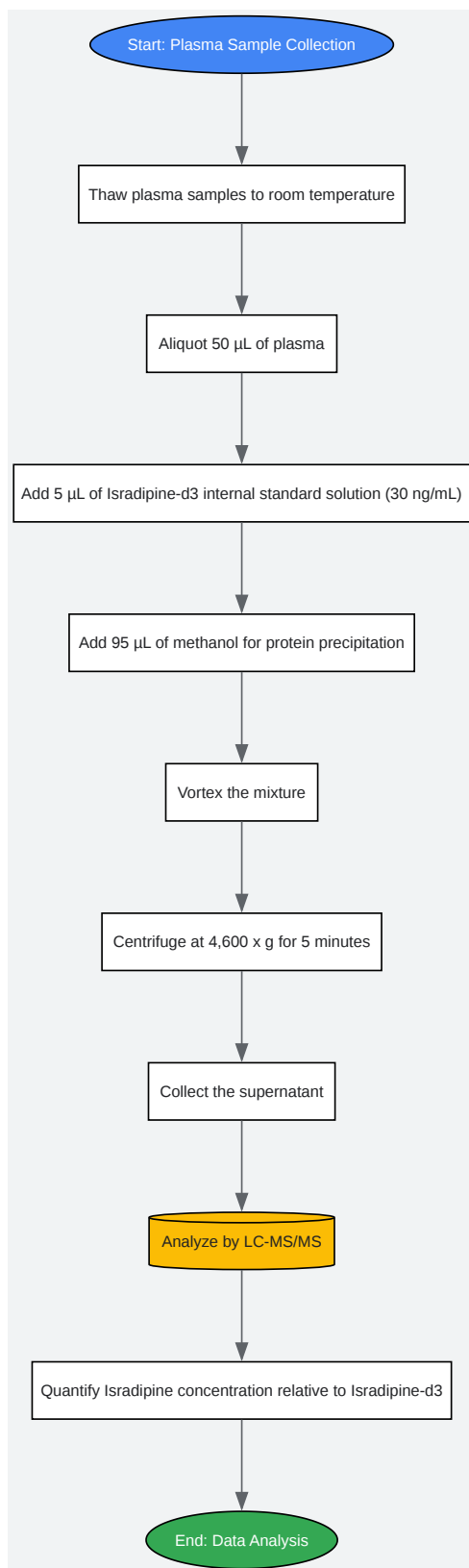


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Caption: Mechanism of action of **Isradipine-d3** as an L-type calcium channel blocker.

Experimental Protocol: Use of Isradipine-d3 as an Internal Standard

The following is a representative protocol for the use of **Isradipine-d3** as an internal standard in the quantification of Isradipine in plasma samples by liquid chromatography-tandem mass spectrometry (LC-MS/MS). This protocol is adapted from a study on Isradipine pharmacokinetics.[9]



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Caption: Workflow for plasma sample preparation using **Isradipine-d3** as an internal standard.

Disclaimer: This document is intended for informational purposes for research and development professionals. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most accurate and up-to-date information. All laboratory work should be conducted by trained personnel in accordance with established safety protocols.

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